

# Navigating the Safe Disposal of 1-Methyl-2-indolinone: A Procedural Guide

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## Compound of Interest

Compound Name: 1-Methyl-2-indolinone

Cat. No.: B031649

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe disposal of **1-Methyl-2-indolinone**, ensuring compliance with general safety protocols and minimizing risk.

**1-Methyl-2-indolinone** is classified as a hazardous substance, known to cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> Therefore, adherence to strict disposal procedures is paramount.

## Hazard and Property Overview

A summary of the key hazard classifications and physical properties of **1-Methyl-2-indolinone** is provided below to inform safe handling and disposal decisions.

Property	Data	Reference
GHS Hazard Class	Skin Irritant (Category 2)	[2]
Eye Irritant (Category 2)	[2]	
Specific Target Organ Toxicity (STOT) - Single Exposure (Category 3), Respiratory System	[2]	
Signal Word	Warning	[1]
Form	Solid	
Melting Point	85-88 °C	[3]
Storage	Keep in a dry place, container tightly closed, and refrigerated.	[4]
Incompatible Materials	Strong oxidizing agents	[1]

## Step-by-Step Disposal Protocol for 1-Methyl-2-indolinone

The following procedures are based on general best practices for the disposal of hazardous chemical waste. Always consult your institution's specific Environmental Health and Safety (EHS) guidelines and local regulations.

### Personal Protective Equipment (PPE)

Before handling **1-Methyl-2-indolinone** for disposal, ensure you are wearing appropriate PPE:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: To protect from spills.

- Respiratory Protection: A dust mask (type N95 or equivalent) is recommended, especially when handling the solid form.

## Waste Categorization and Segregation

- Hazardous Waste: Due to its irritant properties, **1-Methyl-2-indolinone** must be treated as hazardous chemical waste.[\[1\]](#)[\[5\]](#)
- Do Not Mix: Do not mix **1-Methyl-2-indolinone** waste with other waste streams, particularly incompatible materials like strong oxidizing agents.[\[1\]](#)[\[5\]](#) Keep it segregated to avoid unintended chemical reactions.
- Separate Solids and Liquids: Collect solid **1-Methyl-2-indolinone** waste separately from any solutions containing the compound.

## Container Selection and Labeling

- Appropriate Containers: Use a container that is compatible with the chemical. For solid waste, a securely sealed plastic or glass container is suitable. For liquid waste, use a container designed for liquids that can be tightly sealed to prevent leaks.[\[5\]](#)[\[6\]](#)
- Labeling: All waste containers must be clearly labeled with the words "HAZARDOUS WASTE".[\[5\]](#) The label must also include:
  - The full chemical name: "**1-Methyl-2-indolinone**".
  - The approximate quantity or concentration.
  - The date when the waste was first added to the container.

## On-site Accumulation and Storage

- Designated Area: Store the waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation.[\[7\]](#)
- Secure Storage: Keep the container closed at all times except when adding waste.[\[5\]](#)[\[6\]](#)[\[8\]](#) Ensure it is stored in a way that prevents spills or leaks, such as in secondary containment.

- Follow Accumulation Limits: Be aware of your facility's limits for the amount of hazardous waste that can be stored in an SAA (e.g., a maximum of 55 gallons).<sup>[7]</sup>

## Disposal Request and Pickup

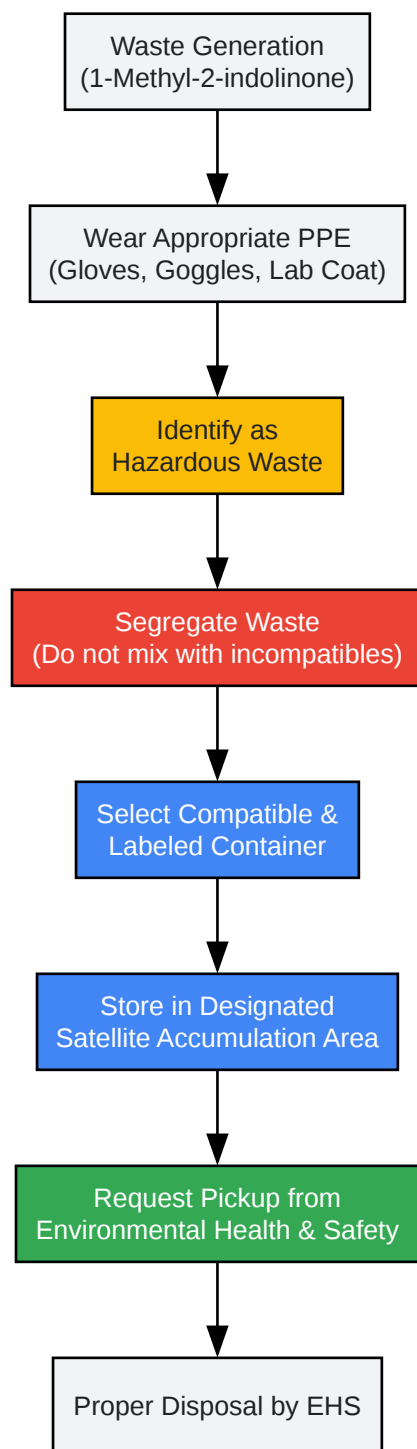
- Contact EHS: Do not dispose of **1-Methyl-2-indolinone** down the drain or in the regular trash.<sup>[1]</sup> Contact your institution's Environmental Health and Safety (EHS) or equivalent department to arrange for pickup.<sup>[5]</sup><sup>[7]</sup>
- Complete Paperwork: Fill out any required hazardous material pickup request forms accurately, providing all necessary information about the waste.<sup>[5]</sup>

## Spill and Decontamination Procedures

- Spill Cleanup: In case of a spill, collect the material and any contaminated debris into a designated hazardous waste container.<sup>[5]</sup>
- Empty Containers: The first rinse of a container that held **1-Methyl-2-indolinone** should be collected and disposed of as hazardous waste. For highly toxic chemicals, the first three rinses must be collected.<sup>[9]</sup>

## Disposal Workflow

The following diagram illustrates the general decision-making process for the disposal of laboratory chemical waste like **1-Methyl-2-indolinone**.



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Caption: General workflow for hazardous chemical waste disposal.

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